

# propamocarb hydrolysis stability half-life

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## Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

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## Chemical Identity and Key Properties

The table below summarizes the fundamental chemical and physical properties of propamocarb and its hydrochloride salt, which is the common form used in commercial formulations [1] [2].

Property	Propamocarb (Free base)	Propamocarb Hydrochloride (Salt)
Chemical Name	Propyl [3-(dimethylamino)propyl]carbamate [2]	Propyl [3-(dimethylamino)propyl]carbamate monohydrochloride [1]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub> [1] [2]	C <sub>9</sub> H <sub>21</sub> ClN <sub>2</sub> O <sub>2</sub> [1]
CAS Registry No.	24579-73-5 [2]	25606-41-1 [1] [3]
State at Room Temp.	Liquid [2]	Colorless, hygroscopic crystalline solid [1]
Water Solubility	-	>900,000 mg/L (approx. 900 g/L) [1] [2] [3]
Vapour Pressure	-	~0.73 mPa @ 20°C [2]
Octanol-Water Partition	0.84 [2]	-

Property	Propamocarb (Free base)	Propamocarb Hydrochloride (Salt)
Coefficient (log P)		

## Hydrolysis Stability and Half-Life ( $t_{1/2}$ )

Hydrolysis stability data demonstrates that **propamocarb hydrochloride** is **highly persistent in aqueous environments**, with its stability heavily dependent on pH [1].

Environmental Condition	Half-Life ( $t_{1/2}$ )	Notes
Strong Alkaline (pH 14)	5 days	Calculated at 25°C [1]
Alkaline (pH 9)	~1,300 years	Calculated value at 25°C [1]
Acidic (pH 5)	~13 million years	Calculated value at 25°C [1]
Water/Sediment System	30 days (Avg.)	Aerobic conditions [3]

This extreme stability is attributed to its chemical structure and **pKa of 9.1-9.5**, making it a strong base that resists nucleophilic attack by water molecules, especially in neutral and acidic conditions [1] [2]. The compound is also reported to be stable to heat and light [1].

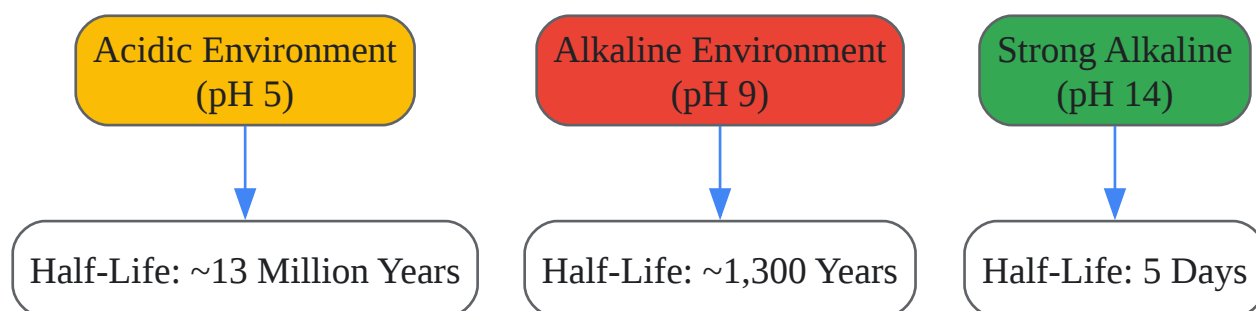
## Environmental and Plant Dissipation

In contrast to its aqueous stability, propamocarb degrades much more rapidly in dynamic environments like soil and on plant surfaces.

Environment / Matrix	Half-Life ( $t_{1/2}$ )	Notes
Soil (Aerobic)	14 days (lab); 77 days (field avg.)	Non-persistent to moderately persistent [2] [3]

Environment / Matrix	Half-Life ( $t_{1/2}$ )	Notes
Soil (Anaerobic)	92 days (field avg.)	[3]
Plant Surfaces	4.8 - 9.2 days (RL <sub>50</sub> range)	Varies by crop; RL <sub>50</sub> is the dissipation time for 50% of residue [2]

The following diagram illustrates the conceptual relationship between pH and the hydrolysis half-life of **propamocarb hydrochloride**, based on the calculated data.



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**Propamocarb hydrochloride** stability increases dramatically as pH decreases.

## Dissipation in Food Crops and Pre-Harvest Intervals

The half-life of **propamocarb hydrochloride** varies significantly between different food crops, which directly influences the established safe pre-harvest intervals (PHI) [4] [5].

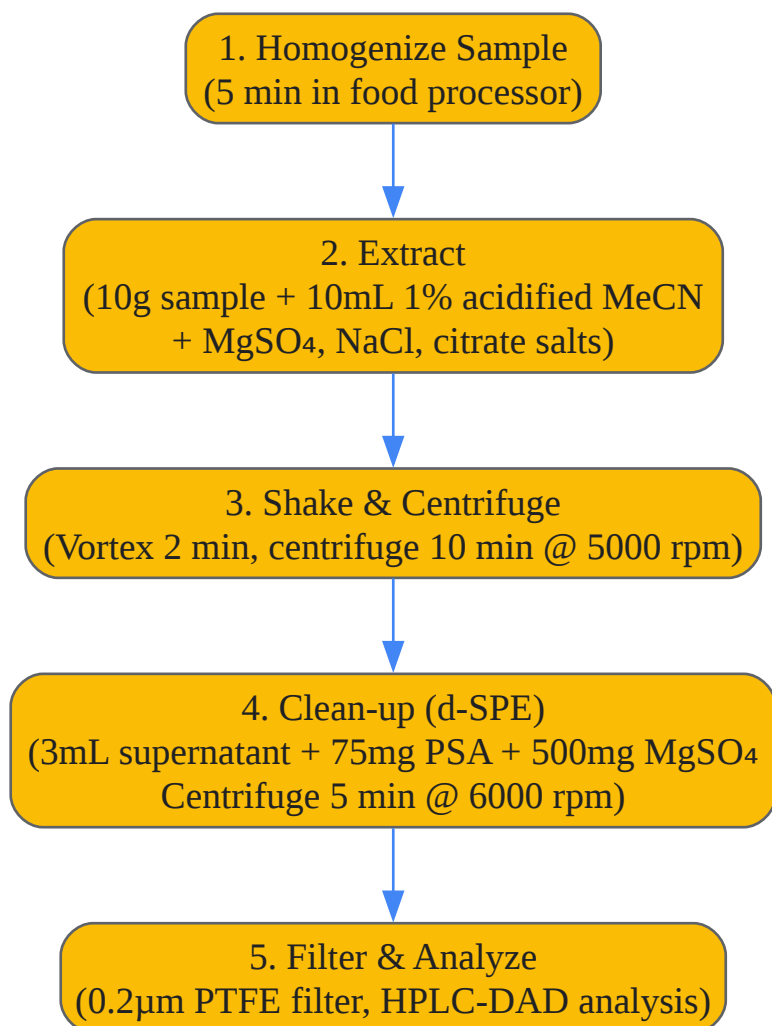
Crop	Experimental Half-Life ( $t_{1/2}$ )	Suggested Pre-Harvest Interval (PHI)	Maximum Residue Limit (MRL)
Tomatoes	1.29 days [5]	4 days [5]	2 mg/kg (China); 4 mg/kg (EU) [6]
Potatoes	2.26 days [4] [5]	3 days [5]	0.3 mg/kg (China); 0.5 mg/kg (Codex) [4] [6]

Crop	Experimental Half-Life ( $t_{1/2}$ )	Suggested Pre-Harvest Interval (PHI)	Maximum Residue Limit (MRL)
Cucumber	9.05 days [5]	7 days [5]	5 mg/kg (China & EU) [6]

## Experimental Protocols for Residue Analysis

For researchers determining propamocarb residues, the **QuEChERS** method is widely used for sample preparation due to its efficiency and reliability [4] [5].

A typical workflow for analyzing **propamocarb hydrochloride** in plant matrices is as follows:



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Generalized QuEChERS workflow for **propamocarb hydrochloride** residue analysis.

### Key Analytical Conditions (from literature):

- **Instrumentation:** HPLC with Diode Array Detector (DAD) [4] [5].
- **Column:** C18 column (e.g., 150 x 4.6 mm, 5  $\mu$ m) [4].
- **Mobile Phase:** Methanol/Water mixture (e.g., 70:30, v/v) [4].
- **Flow Rate:** 0.8 mL/min [4].
- **Detection Wavelength:** 260 nm [4].
- **Method Performance:** Average recovery of ~88% with relative standard deviation (RSD) <7% [4].

## Summary

**Propamocarb hydrochloride** is characterized by **extreme hydrolytic stability** in water, especially at neutral to low pH, but exhibits much shorter, manageable half-lives in agricultural environments. This profile makes it a reliable and effective fungicide while requiring science-based pre-harvest intervals to ensure food safety.

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